

# Ertugliflozin-d5: A Technical Guide to Storage, Handling, and Stability

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## Compound of Interest

Compound Name: Ertugliflozin-d5

Cat. No.: B12387321

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the essential guidelines for the proper storage, handling, and stability of **Ertugliflozin-d5**. Adherence to these protocols is critical for ensuring the compound's integrity, maintaining experimental accuracy, and guaranteeing laboratory safety. **Ertugliflozin-d5** is the deuterium-labeled version of Ertugliflozin, a potent and selective inhibitor of the sodium-dependent glucose cotransporter 2 (SGLT2).[1] As a stable isotope-labeled compound, it is primarily utilized as an internal standard in pharmacokinetic and metabolic studies during drug development.[1]

## Storage Guidelines

Proper storage is crucial to maintain the chemical stability and purity of **Ertugliflozin-d5**. The compound is typically supplied as a crystalline solid.[2] While specific conditions may be provided on the Certificate of Analysis, general guidelines are summarized below.

Table 1: Recommended Storage Conditions

Parameter	Recommendation	Source
Temperature	-20°C for long-term storage.	[2]
Room temperature is acceptable for shipping in the continental US.	[1]	
Container	Keep in a tightly closed, properly labeled container.[3] [4][5][6]	[3][4][5][6]
Atmosphere	Store in accordance with particular national regulations. [3][6][7]	[3][6][7]
Light	Store away from direct light.	[8]
Moisture	Store away from moisture.[8] The cocrystal form may partially dissociate when exposed to high humidity for extended periods.[9]	[8][9]
Incompatibilities	Do not store with strong oxidizing agents.[5][7]	[5][7]

## Handling and Personal Protective Equipment (PPE)

Safe handling practices are essential to minimize exposure risk and prevent contamination. Ertugliflozin is classified as a hazardous substance that can cause serious eye damage and may cause damage to organs through prolonged or repeated exposure.[5]

## Engineering Controls

- Ventilation: Use only with adequate ventilation, such as in a chemical fume hood, especially when handling the solid form to avoid dust and aerosol formation.[6][10][11]
- Safety Stations: Ensure eye flushing systems and safety showers are readily accessible near the workspace.[3][6]

## Personal Protective Equipment (PPE)

A summary of required PPE is provided in the table below.

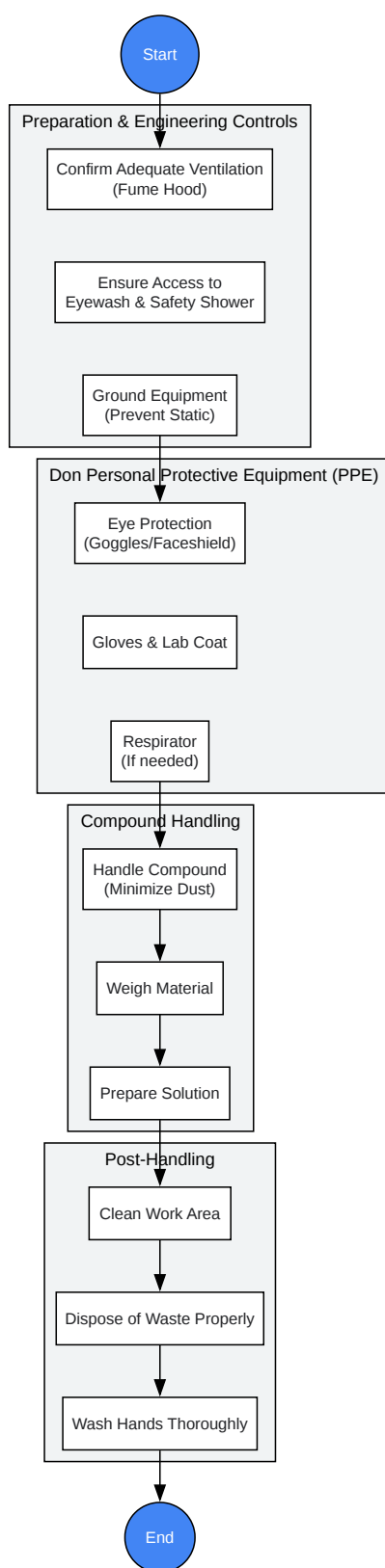
Table 2: Personal Protective Equipment (PPE) Requirements

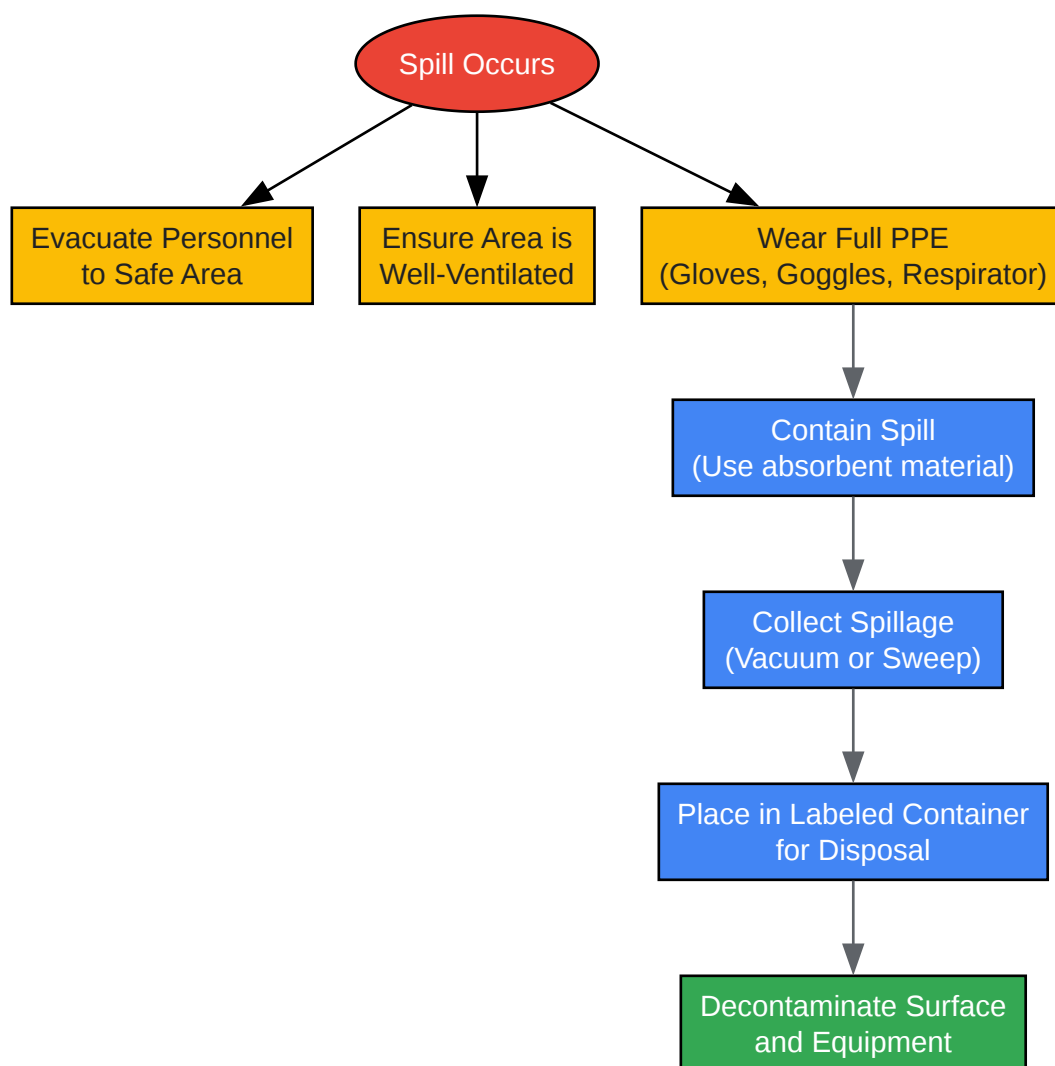
Area of Protection	Required Equipment	Rationale & Source
Eye/Face	Safety glasses with side shields or goggles. A faceshield may be required if there is a potential for direct contact with dusts.[10]	Causes serious eye damage. [5][11][12] Wear eye and face protection.[5]
Skin/Body	Laboratory coat. Chemical-resistant gloves (e.g., nitrile). Additional garments like sleevelets or disposable suits should be used based on the task to avoid skin exposure. [10]	Causes skin irritation and may cause an allergic skin reaction. [11] Avoid prolonged or repeated contact with skin.[3] [4][10]
Respiratory	Use a NIOSH-approved respirator if ventilation is inadequate or if dust is generated.	Do not breathe dust.[5][10][13] May cause allergy or asthma symptoms or breathing difficulties if inhaled.[11]

## Safe Handling Practices

- Dust and Static: Minimize dust generation and accumulation.[3][4][6][7][10] Ertugliflozin may form an explosive dust-air mixture.[5][6][7] Provide adequate precautions against static discharge, such as electrical grounding and bonding.[4][6][10][13]
- Hygiene: Do not eat, drink, or smoke when using this product.[3][7][11][13] Wash hands thoroughly after handling.[11][12]
- Spills: Take care to prevent spills and minimize release to the environment.[3][4][6][7][10] In case of a spill, sweep or vacuum up the material and collect it in a suitable container for

disposal. Avoid dispersal of dust into the air.[\[10\]](#)[\[13\]](#)





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